

Spectroscopic Characterization of 2-aminoquinolin-4-ol: A Technical Guide

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Compound of Interest

Compound Name: 2-aminoquinolin-4-ol

CAS No.: 42712-64-1

Cat. No.: B1268810

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic methods used to characterize **2-aminoquinolin-4-ol**. Due to the limited availability of published experimental data for this specific compound, this guide focuses on the expected spectroscopic characteristics derived from the structural features of the molecule, alongside detailed experimental protocols for acquiring such data. This approach equips researchers with the foundational knowledge to undertake and interpret the spectroscopic analysis of **2-aminoquinolin-4-ol** and related novel quinoline derivatives.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is instrumental in probing the electronic transitions within a molecule. For **2-aminoquinolin-4-ol**, the spectrum is expected to be dominated by $\pi \rightarrow \pi^*$ transitions within the quinoline aromatic system. The position and intensity of the absorption bands are sensitive to the solvent environment, a phenomenon known as solvatochromism.

Table 1: Expected UV-Vis Absorption Maxima (λ_{max}) for **2-aminoquinolin-4-ol**

Solvent	Expected λ_{max} Range (nm)	Transition
Ethanol	230 - 250	$\pi \rightarrow \pi$
280 - 300	$\pi \rightarrow \pi$	
330 - 350	$n \rightarrow \pi$	
Water	220 - 240	$\pi \rightarrow \pi$
290 - 310	$\pi \rightarrow \pi^*$	

Note: These are predicted values based on the typical behavior of quinoline derivatives. Actual values may vary.

Experimental Protocol: UV-Vis Spectroscopy

- Solution Preparation:
 - Prepare a stock solution of **2-aminoquinolin-4-ol** (e.g., 1 mM) by accurately weighing the solid and dissolving it in a suitable solvent (e.g., ethanol, methanol, or water).
 - From the stock solution, prepare a working solution with a final concentration typically in the range of 1×10^{-5} M to 5×10^{-5} M by diluting with the chosen solvent.
- Instrumentation and Measurement:
 - Turn on the UV-Vis spectrophotometer and allow the lamps to warm up for at least 15-20 minutes for stabilization.
 - Use a pair of matched quartz cuvettes (1 cm path length).
 - Fill one cuvette with the pure solvent to be used as the reference (blank).
 - Fill the second cuvette with the **2-aminoquinolin-4-ol** sample solution.
 - Place the cuvettes in the spectrophotometer.
 - Record the absorption spectrum over a wavelength range of 200-800 nm.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. The FT-IR spectrum of **2-aminoquinolin-4-ol** is expected to show characteristic peaks for the O-H, N-H, C=C, and C-N bonds.

Table 2: Expected FT-IR Absorption Bands for **2-aminoquinolin-4-ol**

Wavenumber (cm ⁻¹)	Vibration	Functional Group	Intensity
3500-3200	O-H stretch	Hydroxyl	Strong, Broad
3400-3300	N-H stretch	Amino	Medium
3100-3000	C-H stretch	Aromatic	Medium
1650-1580	N-H bend	Amino	Medium
1600-1450	C=C stretch	Aromatic Ring	Medium-Strong
1335-1250	C-N stretch	Aromatic Amine	Strong
1260-1000	C-O stretch	Phenol	Strong

Note: These are predicted values based on characteristic group frequencies.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
Actual values may vary.

Experimental Protocol: FT-IR Spectroscopy

- Sample Preparation:
 - KBr Pellet Method: Mix a small amount of the solid sample (1-2 mg) with dry potassium bromide (KBr) (100-200 mg) in an agate mortar. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.

- Instrumentation and Measurement:
 - Place the KBr pellet in the sample holder or apply pressure to the sample on the ATR crystal.
 - Record the background spectrum of the empty sample compartment or the clean ATR crystal.
 - Record the sample spectrum over a range of 4000-400 cm^{-1} .
 - The final spectrum is presented as a plot of transmittance or absorbance versus wavenumber.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of atoms. ^1H NMR gives information about the protons, while ^{13}C NMR provides information about the carbon skeleton.

Table 3: Predicted ^1H NMR Chemical Shifts for **2-aminoquinolin-4-ol** (in DMSO-d_6)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity
Aromatic H	6.5 - 8.0	Multiplet
NH_2	5.0 - 6.0	Broad Singlet
OH	9.0 - 10.0	Broad Singlet

Note: These are estimated chemical shift ranges.^{[6][7]} Actual values will depend on the solvent and experimental conditions.

Table 4: Predicted ^{13}C NMR Chemical Shifts for **2-aminoquinolin-4-ol** (in DMSO-d_6)

Carbon	Predicted Chemical Shift (δ , ppm)
Aromatic C	110 - 150
C-NH ₂	150 - 160
C-OH	160 - 170

Note: These are estimated chemical shift ranges.^{[8][9][10][11]} Actual values will depend on the solvent and experimental conditions.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation:
 - Dissolve 5-10 mg of **2-aminoquinolin-4-ol** in approximately 0.5-0.7 mL of a deuterated solvent (e.g., DMSO-d₆, CDCl₃) in an NMR tube.
 - Ensure the sample is fully dissolved.
- Instrumentation and Measurement:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Acquire the ¹H spectrum using standard pulse parameters.
 - Acquire the ¹³C spectrum. Due to the lower natural abundance and sensitivity of ¹³C, a greater number of scans is required.
 - Process the raw data (Fourier transform, phase correction, and baseline correction) to obtain the final spectra.

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of a compound. It also provides structural information through the analysis of fragmentation patterns.

Table 5: Expected Mass Spectrometry Data for **2-aminoquinolin-4-ol**

Parameter	Expected Value
Molecular Formula	C ₉ H ₈ N ₂ O
Molecular Weight	160.17 g/mol
[M+H] ⁺ (Electrospray Ionization)	m/z 161.07
Key Fragmentation Ions (Electron Ionization)	Loss of CO, HCN, NH ₃

Note: The fragmentation pattern is a prediction based on the general fragmentation rules for aromatic and heterocyclic compounds.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

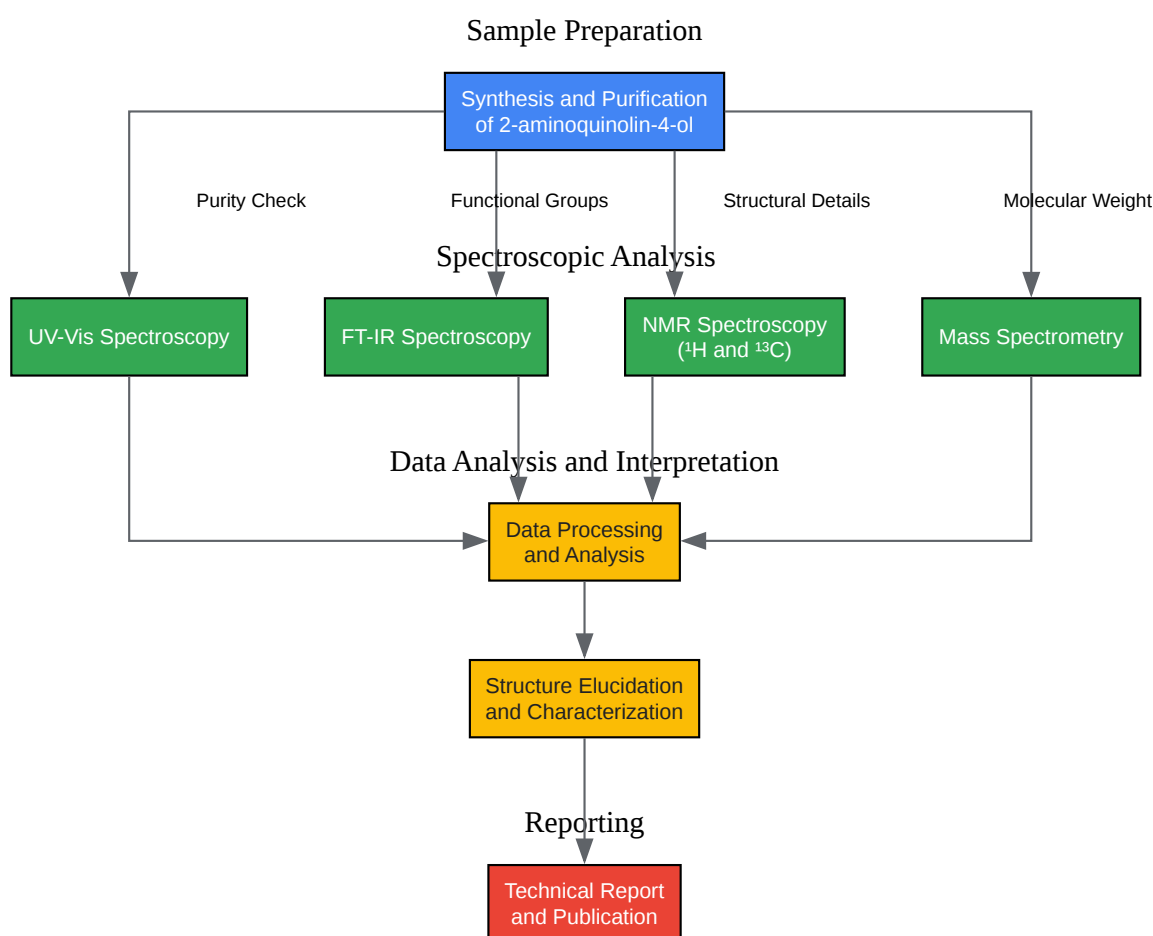
Experimental Protocol: Mass Spectrometry

- Sample Preparation:
 - Electrospray Ionization (ESI): Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 µg/mL.
 - Electron Ionization (EI): For volatile samples, direct insertion or injection into the ion source may be possible.
- Instrumentation and Measurement:
 - Introduce the sample into the mass spectrometer.
 - Ionize the sample using the chosen method (ESI or EI).
 - The ions are then separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
 - A detector records the abundance of each ion.

- The resulting mass spectrum is a plot of ion abundance versus m/z .

Visualized Workflows and Pathways

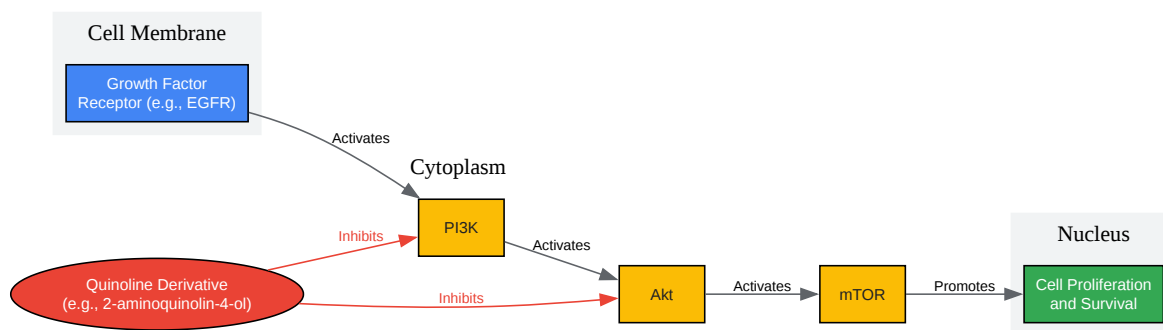
General Experimental Workflow for Spectroscopic Characterization



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Caption: General workflow for the spectroscopic characterization of a novel compound.

Illustrative Signaling Pathway for Quinoline-Based Anticancer Agents



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